

# Physical and chemical properties of Aggreceride A

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# Aggreceride A: A Technical Guide for Researchers

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Aggreceride A**, a metabolite isolated from Streptomyces sp. OM-3209, has garnered attention for its significant inhibitory effects on platelet aggregation. This technical guide provides a comprehensive overview of the known physical, chemical, and biological properties of **Aggreceride A**, intended to serve as a valuable resource for researchers in natural product chemistry, pharmacology, and drug development.

## **Physicochemical Properties**

**Aggreceride A** is a white powder with the molecular formula C<sub>18</sub>H<sub>36</sub>O<sub>4</sub>.[1] It is soluble in organic solvents such as acetone, methanol, and chloroform, but insoluble in water.[1] Due to its conformational flexibility, a 3D structure has not been computationally generated.



Property	Value	Source
Molecular Formula	C18H36O4	[1]
Molecular Weight	316.5 g/mol	PubChem
IUPAC Name	[(2R)-2,3-dihydroxypropyl] (12S)-12- methyltetradecanoate	PubChem
CAS Number	19207-26-2	PubChem
Appearance	White powder	[1]
Solubility	Soluble in acetone, methanol, chloroform; Insoluble in water	[1]

# **Biological Activity and Mechanism of Action**

**Aggreceride A** is a potent inhibitor of platelet aggregation.[1] It demonstrates inhibitory activity against aggregation induced by various agonists, including thrombin, adenosine diphosphate (ADP), arachidonic acid, and platelet-activating factor (PAF).[1] Notably, it is less effective against collagen-induced aggregation.[1] The acute toxicity (LD<sub>50</sub>) in mice has been determined to be greater than 200 mg/kg via intravenous administration.[1] **Aggreceride A** exhibits no antimicrobial activity.[1]

The mechanism of action of **Aggreceride A** is linked to the arachidonic acid metabolic pathway. It has been shown to inhibit the formation of malondialdehyde (MDA), a byproduct of lipid peroxidation, during thrombin-induced platelet aggregation.[1] This suggests that **Aggreceride A**'s target is at or downstream of arachidonic acid metabolism in the platelet activation cascade.

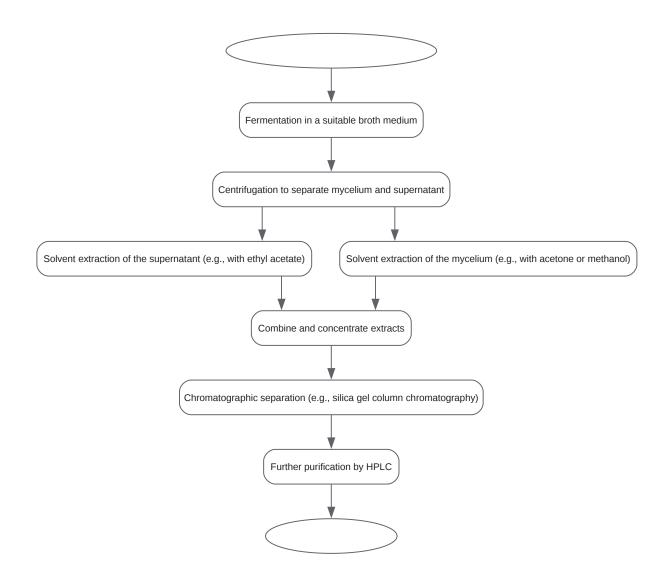
## **Signaling Pathway**

The following diagram illustrates the proposed mechanism of action for **Aggreceride A** within the arachidonic acid pathway of platelet aggregation.

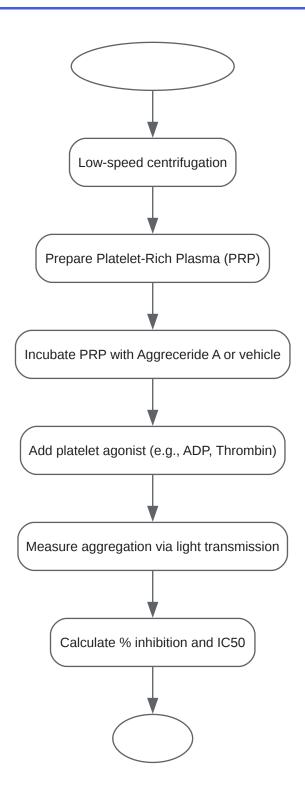












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